

2,3-Dimethylquinoxaline CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethylquinoxaline

Cat. No.: B146804

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An In-Depth Technical Guide to **2,3-Dimethylquinoxaline** for Researchers and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,3-Dimethylquinoxaline**, a heterocyclic compound of significant interest in medicinal chemistry and materials science. The document covers its fundamental chemical and physical properties, detailed experimental protocols for its synthesis and biological evaluation, and insights into its mechanism of action. This guide is intended for researchers, scientists, and drug development professionals, offering structured data and visual workflows to support further investigation and application of this versatile molecule.

Core Properties of 2,3-Dimethylquinoxaline

2,3-Dimethylquinoxaline is an aromatic organic compound featuring a quinoxaline core substituted with two methyl groups at the 2 and 3 positions.^[1] Its chemical structure and properties make it a valuable building block in the synthesis of more complex, biologically active molecules.^{[1][2]}

Physicochemical and Identification Data

The key identifying and physical properties of **2,3-Dimethylquinoxaline** are summarized below for easy reference.

Property	Value
CAS Number	2379-55-7
Molecular Formula	C ₁₀ H ₁₀ N ₂
Molecular Weight	158.20 g/mol [3]
IUPAC Name	2,3-dimethylquinoxaline [3]
Appearance	Beige to yellow or brown crystalline powder [1][2]
Melting Point	104-108 °C [2][4]
Boiling Point	130 °C / 1.5 mmHg [2]
Solubility	Soluble in organic solvents like ethanol and dichloromethane; limited solubility in water. [1]
pKa (Predicted)	1.69 ± 0.48 [5]

Synthesis and Purification Protocols

The standard method for synthesizing **2,3-Dimethylquinoxaline** involves the condensation of an o-phenylenediamine with a 1,2-dicarbonyl compound, in this case, diacetyl (2,3-butanedione).

Experimental Protocol: Synthesis via Condensation Reaction

This protocol details a general procedure for the synthesis of **2,3-Dimethylquinoxaline** from o-phenylenediamine and diacetyl.

Materials:

- o-phenylenediamine (1,2-diaminobenzene)
- Diacetyl (2,3-butanedione)
- Methanol or Ethanol

- Deionized water

Procedure:

- In a round-bottom flask, dissolve o-phenylenediamine (10 mmol) in methanol (10 mL).
- To this solution, add diacetyl (10 mmol).
- The reaction mixture is stirred at room temperature. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the mixture is poured into water (10 mL) to precipitate the crude product. [6]
- The solid product is collected by filtration and dried.[6]

Experimental Protocol: Purification

Purification of the crude **2,3-Dimethylquinoxaline** can be effectively achieved through recrystallization or steam distillation.

Method 1: Recrystallization

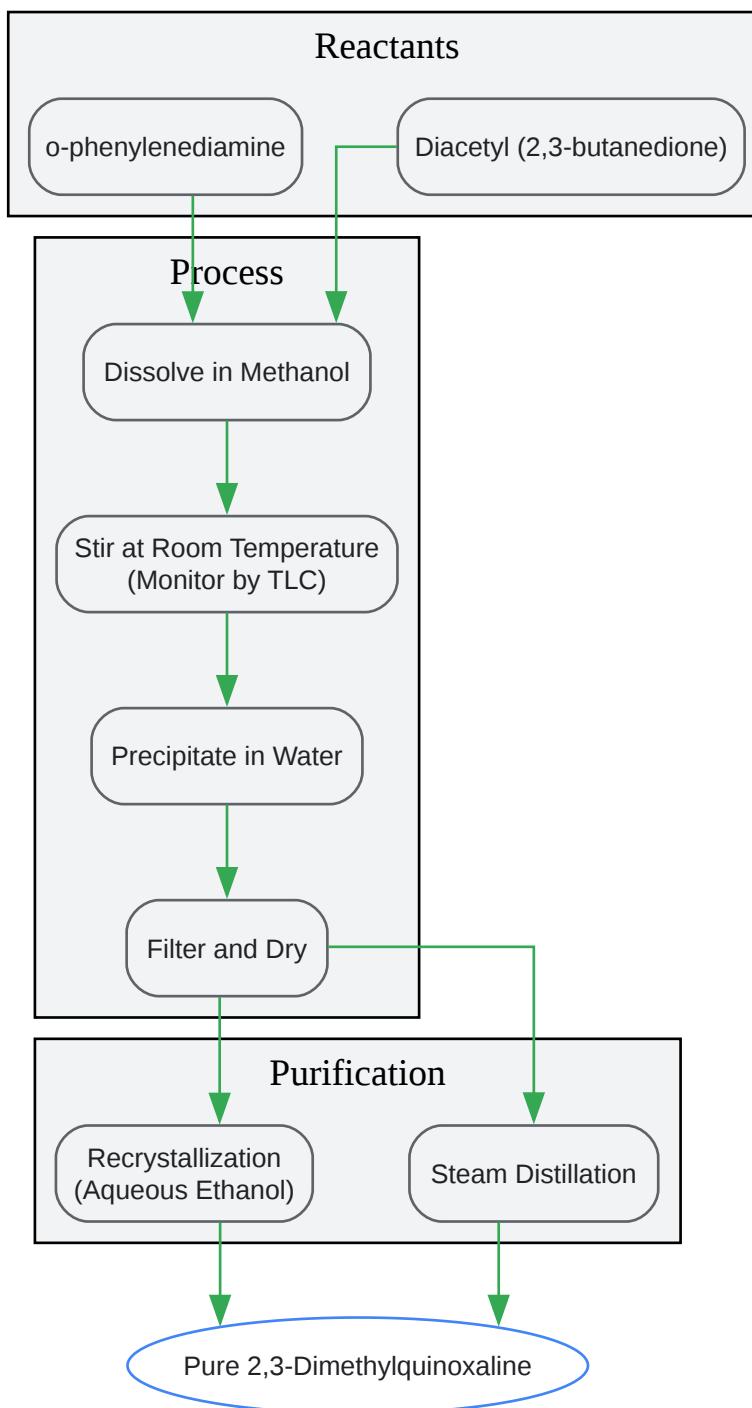
- Dissolve the crude product in a minimal amount of hot aqueous ethanol.
- Allow the solution to cool slowly to room temperature to form crystals.
- If precipitation is slow, the solution can be further cooled in an ice bath.
- Collect the purified crystals by filtration and wash with a small amount of cold ethanol.
- Dry the crystals under a vacuum.[2][4]

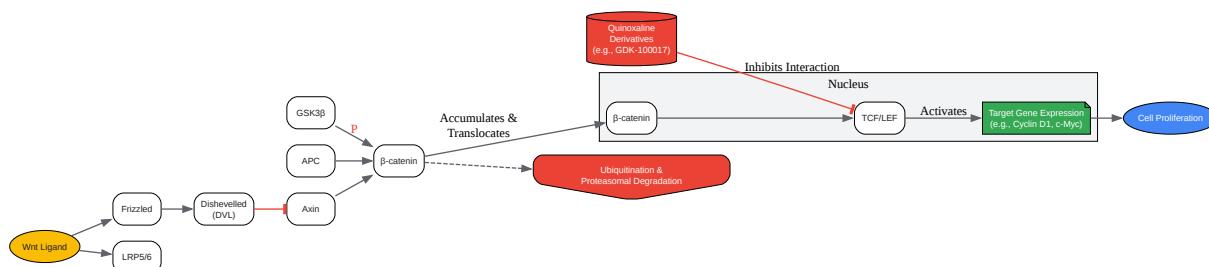
Method 2: Steam Distillation

- For larger scale purification, suspend the crude product in an aqueous solution.
- Perform steam distillation. **2,3-Dimethylquinoxaline** is volatile with steam.

- The purified compound will crystallize in the distillate.[2][4]
- Collect the crystals by filtration and dry.[2][4]

Synthesis Workflow Diagram





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- To cite this document: BenchChem. [2,3-Dimethylquinoxaline CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b146804#2-3-dimethylquinoxaline-cas-number-and-molecular-weight>]

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